

What is the CAS number for 1-(Benzyloxy)-3-(bromomethyl)benzene?

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Compound of Interest

Compound Name: 1-(Benzyloxy)-3-(bromomethyl)benzene

Cat. No.: B158075

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Technical Guide: 1-(Benzyloxy)-3-(bromomethyl)benzene

CAS Number: 1700-31-8

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-(benzyloxy)-3-(bromomethyl)benzene**, a versatile bifunctional organic compound. It serves as a valuable intermediate in organic synthesis, particularly in the fields of medicinal chemistry and materials science. This document outlines its chemical properties, potential synthetic routes with detailed experimental protocols, and its applications in research and development.

Chemical and Physical Properties

1-(Benzyloxy)-3-(bromomethyl)benzene, also known as 3-benzyloxybenzyl bromide, is an aromatic compound containing both a benzyl ether and a benzylic bromide functional group.^[1] The presence of the reactive bromomethyl group makes it an effective alkylating agent, while the benzyloxy group can act as a protecting group for a phenolic hydroxyl.^[1]

Property	Value	Source
CAS Number	1700-31-8	[1][2][3]
Molecular Formula	C ₁₄ H ₁₃ BrO	[1][2]
Molecular Weight	277.16 g/mol	[1][2][3]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	51 - 55 °C	[2][3]
Boiling Point	365.6 ± 22.0 °C (Predicted)	
Density	1.361 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in organic solvents such as dichloromethane and ethanol; sparingly soluble in water.[1]	
SMILES	BrCC1=CC(OCC2=CC=CC=C2)=CC=C1	
InChI	InChI=1S/C14H13BrO/c15-10-13-7-4-8-14(9-13)16-11-12-5-2-1-3-6-12/h1-9H,10-11H2	[1]

Synthetic Routes and Experimental Protocols

There are two primary synthetic strategies for the preparation of **1-(benzyloxy)-3-(bromomethyl)benzene**: the bromination of the corresponding benzyl alcohol and the radical bromination of the corresponding toluene derivative.

Synthesis from 3-(Benzyloxy)benzyl alcohol

This method involves the conversion of the benzylic alcohol to the corresponding bromide using a brominating agent such as phosphorus tribromide (PBr₃).

Reaction Scheme:

Synthesis from 3-(Benzyloxy)benzyl alcohol

Anhydrous CH_2Cl_2 PBr_3

3-(Benzyloxy)benzyl alcohol

1-(Benzyloxy)-3-(bromomethyl)benzene

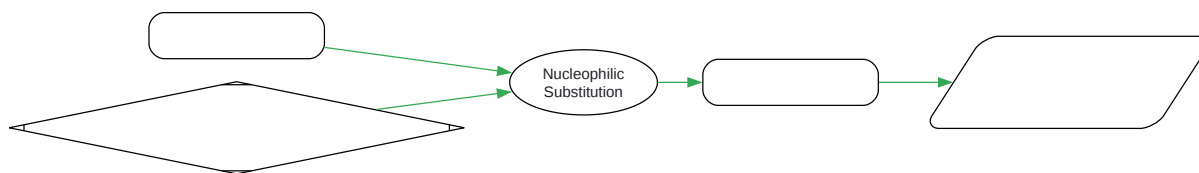
Benzylic Radical Bromination

 CCl_4 or Acetonitrile

NBS, AIBN (cat.)

3-Benzyloxytoluene

1-(Benzyloxy)-3-(bromomethyl)benzene



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